

# Physicochemical Properties of 3-Propylmorpholine

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## Compound of Interest

Compound Name: 3-Propylmorpholine

Cat. No.: B033731

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**3-Propylmorpholine** is a substituted morpholine, a class of heterocyclic compounds with applications in medicinal chemistry and materials science. Its physicochemical properties are crucial for predicting its behavior in chemical reactions, formulation processes, and biological systems. The following table summarizes the key properties of **3-propylmorpholine** and its (3S)-enantiomer.

Property	Value	Source
Molecular Formula	C <sub>7</sub> H <sub>15</sub> NO	[1][2]
Molecular Weight	129.20 g/mol	[1][2]
Boiling Point	182.7 ± 15.0 °C (Predicted)	[1]
Density	0.875 ± 0.06 g/cm <sup>3</sup> (Predicted)	[1]
pKa	9.03 ± 0.40 (Predicted)	[1]
Purity	95.0%	[2]

## Experimental Protocols

While specific experimental determinations for **3-propylmorpholine** are not widely published, the following protocols describe standard methodologies for determining the key physicochemical properties of secondary amines like **3-propylmorpholine**.

## Determination of Boiling Point

The boiling point is a critical parameter for purification by distillation and for assessing volatility.

- Apparatus: A distillation apparatus consisting of a round-bottom flask, a heating mantle, a condenser, a thermometer, and a receiving flask. A capillary tube sealed at one end is also required.
- Procedure:
  - A small sample of **3-propylmorpholine** is placed in a test tube.
  - A capillary tube, sealed at one end, is placed open-end down into the test tube.
  - The test tube is attached to a thermometer and heated in a controlled manner using a heating mantle.
  - As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
  - The heating is discontinued, and the liquid is allowed to cool.
  - The boiling point is recorded as the temperature at which the liquid just begins to enter the capillary tube.
  - For higher accuracy, this determination should be performed under reduced pressure and corrected to standard atmospheric pressure.

## Determination of Density

Density is essential for converting mass to volume and for formulation calculations.

- Apparatus: A pycnometer (a flask with a specific, accurately known volume), an analytical balance, and a temperature-controlled water bath.
- Procedure:
  - The empty pycnometer is cleaned, dried, and its mass is accurately weighed ( $m_1$ ).

- The pycnometer is filled with distilled water and placed in a water bath at a constant temperature (e.g., 20°C) until thermal equilibrium is reached. The volume is adjusted precisely, and the pycnometer is reweighed ( $m_2$ ).
- The pycnometer is emptied, dried, and then filled with the **3-propylmorpholine** sample.
- The filled pycnometer is brought to the same constant temperature in the water bath, and its mass is measured ( $m_3$ ).
- The density of the sample ( $\rho_{\text{sample}}$ ) is calculated using the formula:  $\rho_{\text{sample}} = [(m_3 - m_1) / (m_2 - m_1)] * \rho_{\text{water}}$  where  $\rho_{\text{water}}$  is the density of water at the measurement temperature.

## Determination of pKa

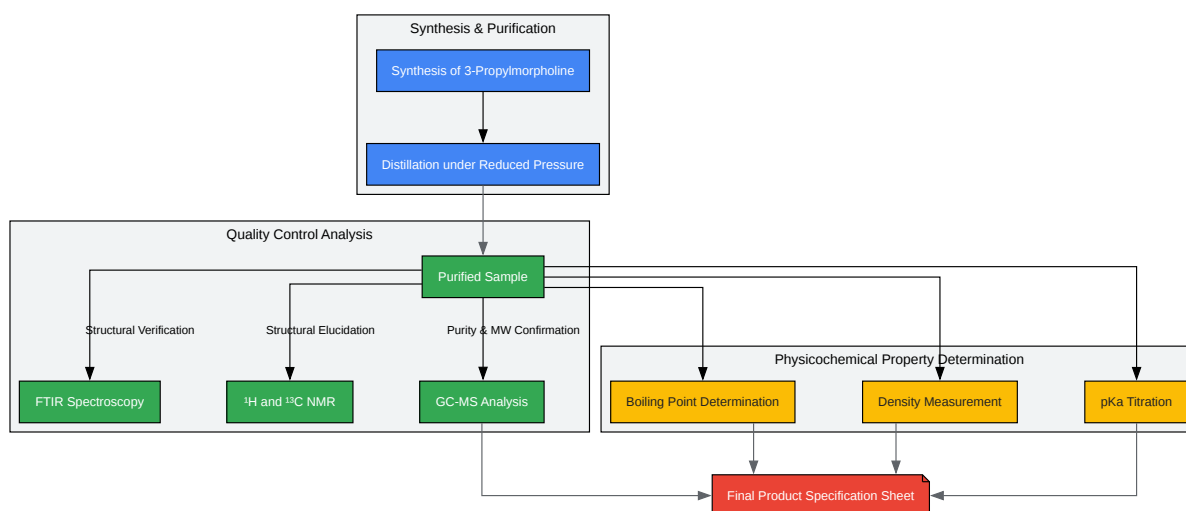
The pKa value indicates the basicity of the morpholine nitrogen and is crucial for understanding its ionization state at different pH values.

- Apparatus: A pH meter, a magnetic stirrer, a burette, a beaker, and standardized solutions of a strong acid (e.g., 0.1 M HCl) and the **3-propylmorpholine** sample of known concentration.
- Procedure:
  - A known volume and concentration of the **3-propylmorpholine** solution is placed in a beaker with a magnetic stir bar.
  - The initial pH of the amine solution is recorded.
  - The standardized HCl solution is added incrementally from the burette.
  - After each addition, the solution is stirred, and the pH is recorded.
  - The additions are continued until the pH has dropped significantly, passing the equivalence point.
  - A titration curve is generated by plotting the pH versus the volume of HCl added.

- The pKa is determined from the pH at the half-equivalence point (the point at which half of the amine has been neutralized).

## Illustrative Workflow

The following diagram illustrates a general workflow for the quality control and characterization of a synthesized batch of **3-propylmorpholine**.



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Caption: Workflow for Synthesis, QC, and Characterization.

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## References

- 1. Morpholine, 3-propyl-, (3S)- | 1007112-62-0 [chemicalbook.com]
- 2. cymitquimica.com [cymitquimica.com]
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